

Vat Red 10: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Vat Red 10*

Cat. No.: *B1668950*

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Topic: **Vat Red 10**: Molecular Properties, Biological Interactions, and Experimental Protocols

Content Type: An in-depth technical guide or whitepaper on the core.

Audience: Researchers, scientists, and drug development professionals.

Abstract

Vat Red 10, an anthraquinone-based vat dye, is primarily utilized in the textile industry for its vibrant and durable coloration. Beyond its industrial applications, this compound presents areas of interest for researchers in microbiology, toxicology, and potentially as a fluorescent agent. This guide provides a comprehensive overview of the molecular and physical properties of **Vat Red 10**, detailed experimental protocols for its microbial degradation, and discusses its toxicological profile, including reported mutagenicity. While its role in specific biological signaling pathways is not documented, its interactions with microbial systems and its potential as a fluorescent dye warrant further investigation.

Core Molecular and Physical Properties

Vat Red 10 is a complex organic molecule with the following key characteristics. The quantitative data is summarized in Table 1.

Property	Value
Molecular Formula	C ₂₉ H ₁₄ N ₂ O ₅ [1][2]
Molecular Weight	470.43 g/mol [1][3][4]
CAS Number	2379-79-5
Appearance	Deep red powder
Solubility	Insoluble in water

Biological Activity and Toxicology

Microbial Degradation

Vat Red 10, due to its fused aromatic structure, is resistant to degradation. However, studies have demonstrated its decolorization through microbial action. Specifically, *Pseudomonas desmolyticum* and *Galactomyces geotrichum* have been shown to oxidatively degrade this dye. This process is of significant interest for bioremediation of textile industry effluents.

Toxicological Profile

Anthraquinone dyes, the class to which **Vat Red 10** belongs, have been noted as potentially carcinogenic and mutagenic. A Material Safety Data Sheet (MSDS) for **Vat Red 10** indicates that mutagenicity data has been reported for the compound. This is a critical consideration for handling and for any potential application in biological systems. Acute effects may include irritation to the eyes, skin, and respiratory tract.

Experimental Protocols

Microbial Decolorization of Vat Red 10

This protocol is adapted from the methodology described by Gurav et al. (2011).

Objective: To achieve microbial decolorization of **Vat Red 10** using *Pseudomonas desmolyticum* or *Galactomyces geotrichum*.

Materials:

- **Vat Red 10** dye
- Cultures of *Pseudomonas desmolyticum* (NCIM 2112) or *Galactomyces geotrichum* (MTCC 1360)
- Minimal liquid base medium
- Glucose
- Sterile 250 ml Erlenmeyer flasks
- Rotary shaker
- Spectrophotometer

Procedure:

- **Microbial Adaptation:** As **Vat Red 10** is soluble at an alkaline pH of 9, the microbial cultures, which typically grow at pH 7, must be adapted. This is achieved by progressively growing the organisms in media with increasing pH, supplemented with 1% glucose.
- **Medium Preparation:** Prepare a minimal liquid base medium containing 0.01% **Vat Red 10** and 1% glucose. Dispense 100 ml of this medium into 250 ml Erlenmeyer flasks and sterilize by autoclaving.
- **Inoculation:** Inoculate the sterile medium with 1 ml of a microbial suspension containing approximately 120×10^6 cells.
- **Incubation:** Incubate the flasks on a rotary shaker at 120 rpm and a temperature of 25°C for a period of up to 23 days.
- **Decolorization Measurement:** At regular intervals (e.g., every 7 days), measure the decolorization by assessing the decrease in absorbance at the maximum wavelength for **Vat Red 10** (530 nm) using a spectrophotometer. A control flask without microbial inoculation should be used as a baseline.

Signaling Pathways and Other Potential

Applications

Signaling Pathways

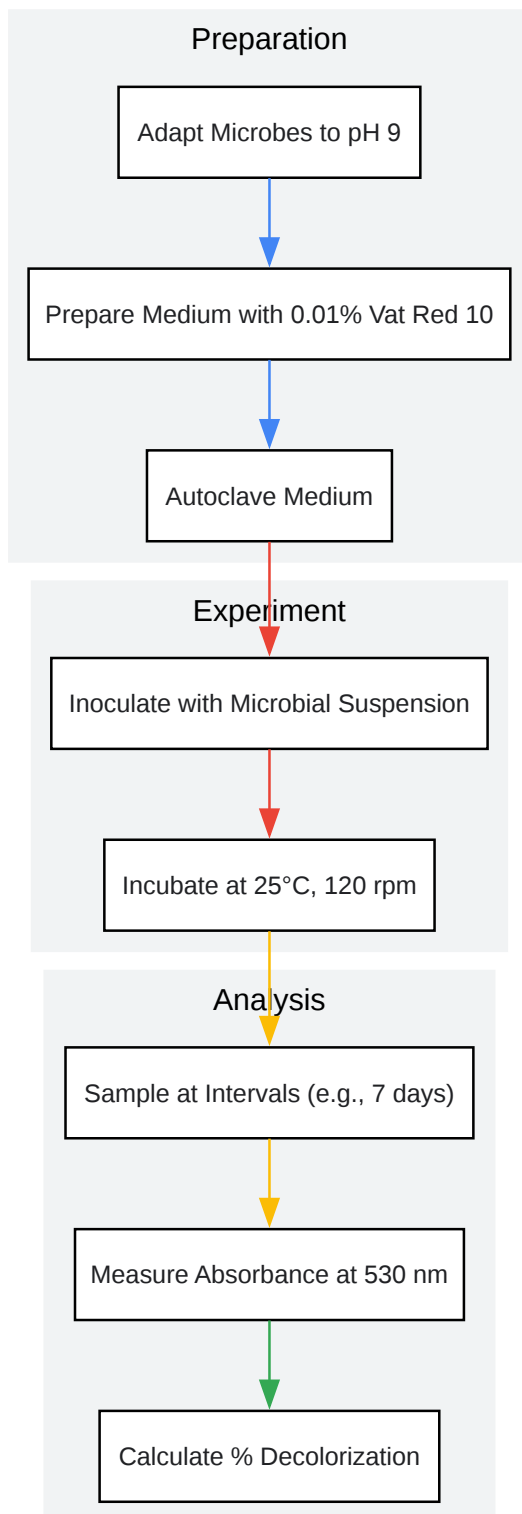
Currently, there is no available scientific literature detailing the direct involvement of **Vat Red 10** in specific cellular signaling pathways.

Fluorescent Properties

Vat Red 10 is classified as a fluorescent dye. However, specific protocols for its application as a fluorescent probe in biological research, such as in fluorescence microscopy or flow cytometry, are not readily available. General principles of fluorescence spectroscopy would apply, but excitation and emission spectra, quantum yield, and photostability in biological media would need to be empirically determined.

Visualizations

Experimental Workflow for Microbial Decolorization of Vat Red 10

[Click to download full resolution via product page](#)Caption: Workflow for the microbial decolorization of **Vat Red 10**.

Conclusion

Vat Red 10 is a well-characterized dye with a defined molecular structure. While its primary use is industrial, its interactions with biological systems, particularly microorganisms, and its reported mutagenicity, make it a subject of interest for environmental and toxicological research. The provided experimental protocol for microbial decolorization offers a basis for further studies in bioremediation. Future research could focus on elucidating the specific mechanisms of its mutagenicity and exploring its potential as a fluorescent tool, for which detailed application protocols are currently lacking.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. cncolorchem.com [cncolorchem.com]
- 4. Mutagenic and carcinogenic potential of a textile azo dye processing plant effluent that impacts a drinking water source - PubMed [pubmed.ncbi.nlm.nih.gov]
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